

2-Bromo-4-nitrobenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: **2-Bromo-4-nitrobenzoic acid**

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An In-depth Technical Guide to **2-Bromo-4-nitrobenzoic Acid**

This technical guide provides a comprehensive overview of **2-Bromo-4-nitrobenzoic acid**, a key chemical intermediate in various synthetic applications. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the molecule's core physicochemical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic workflow.

Core Physicochemical Properties

2-Bromo-4-nitrobenzoic acid is a substituted benzoic acid derivative containing both a bromine atom and a nitro group. These functional groups make it a versatile reagent in organic synthesis, particularly in the development of pharmaceutical compounds and other complex organic molecules.^[1] The presence of the bromo and nitro substituents on the benzoic acid ring structure allows for a variety of chemical transformations.^[1]

Quantitative Data Summary

The fundamental molecular properties of **2-Bromo-4-nitrobenzoic acid** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₄ BrNO ₄ [1] [2] [3] [4] [5]
Molecular Weight	246.01 g/mol [1] [3] [4]
CAS Number	16426-64-5 [1] [2] [3] [4] [5]
Physical State	White to yellow powder or crystal [1] [2]
Melting Point	165 - 171 °C [1] [5]
Solubility	Soluble in methanol, with limited solubility in water. [1]

Synthesis of 2-Bromo-4-nitrobenzoic Acid

A common method for the synthesis of **2-Bromo-4-nitrobenzoic acid** involves the oxidation of 2-bromo-4-nitrotoluene. The following protocol is a detailed methodology for this chemical transformation.[\[4\]](#)

Experimental Protocol: Oxidation of 2-bromo-4-nitrotoluene

Materials:

- 2-bromo-4-nitrotoluene
- Pyridine
- Potassium permanganate (KMnO₄)
- 6N Hydrochloric acid (HCl)
- Ethyl acetate
- Chloroform
- Anhydrous magnesium sulfate (MgSO₄)

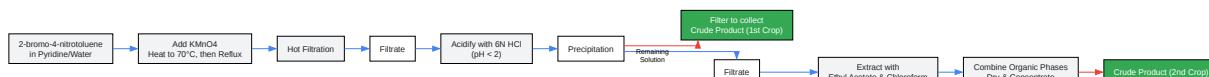
- Deionized water

Procedure:

- Reaction Setup: In a reaction vessel, prepare a solution of 2-bromo-4-nitrotoluene (20.0 mmol, 4.41 g) in 20 mL of pyridine. Add 40 mL of deionized water to the solution.[4]
- Initiation of Oxidation: Heat the mixture to 70°C with stirring.[4]
- Addition of Oxidant: Over a period of 40 minutes, add potassium permanganate (120 mmol, 19.0 g) to the reaction mixture in portions.[4]
- Reaction Completion: After the addition of potassium permanganate is complete, reflux the mixture for 8 hours to ensure the reaction goes to completion.[4]
- Initial Product Isolation: Upon completion, filter the hot suspension.[4]
- Acidification and Precipitation: Cool the filtrate in an ice bath and acidify with 6N hydrochloric acid to a pH of less than 2. This will precipitate the crude **2-Bromo-4-nitrobenzoic acid**.[4]
- First Crop Collection: Filter the mixture to collect the precipitated solid.[4]
- Extraction of Second Crop: Combine the filtrates, ensure the pH is acidic, and perform sequential extractions with ethyl acetate and chloroform.[4]
- Drying and Concentration: Combine the organic phases and dry them over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the second batch of the product.[4]

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-Bromo-4-nitrobenzoic acid** from 2-bromo-4-nitrotoluene.

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Caption: Synthetic workflow for **2-Bromo-4-nitrobenzoic acid**.

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